

# In-Depth Technical Guide: Health and Safety Data for Perfluoroperhydrophenanthrene Exposure

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## Compound of Interest

Compound Name: **Perfluoroperhydrophenanthrene**

Cat. No.: **B036375**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a scientific audience and is not a substitute for a formal safety data sheet (SDS) or a comprehensive risk assessment. Always consult the official SDS and follow appropriate laboratory safety protocols when handling any chemical.

## Executive Summary

**Perfluoroperhydrophenanthrene** (CAS No. 306-91-2) is a perfluorinated compound with a high degree of chemical stability. This guide provides a consolidated overview of the available health and safety data related to its exposure. The information presented is compiled from various sources, including safety data sheets and toxicological literature. It is important to note that while some acute toxicity data is available, there is a significant lack of specific data for many chronic and long-term health effects of **Perfluoroperhydrophenanthrene**. Much of the broader concern stems from its classification as a Per- and Polyfluoroalkyl Substance (PFAS), a class of chemicals known for their persistence in the environment and, in some cases, for their adverse health effects.

## Chemical Identification

Identifier	Value
Chemical Name	Perfluoroperhydrophenanthrene
CAS Number	306-91-2
Molecular Formula	C <sub>14</sub> F <sub>24</sub>
Molecular Weight	624.11 g/mol
Synonyms	Tetracosafuorotetradecahydrophenanthrene, Flutec PP11

## Hazard Identification and Classification

**Perfluoroperhydrophenanthrene** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) by some suppliers with the following hazard statements:

- H302: Harmful if swallowed (Acute toxicity, oral, Category 4).
- H315: Causes skin irritation (Skin corrosion/irritation, Category 2).
- H319: Causes serious eye irritation (Serious eye damage/eye irritation, Category 2A).
- H335: May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation, Category 3).

It is crucial to consult the specific Safety Data Sheet (SDS) from the supplier for the most accurate and up-to-date hazard classification.

## Toxicological Data

The available quantitative toxicological data for **Perfluoroperhydrophenanthrene** is limited. The following tables summarize the key findings from available studies.

## Acute Toxicity

Endpoint	Species	Route	Value	Reference
LD50	Rat (female)	Oral	> 2,000 mg/kg	<a href="#">[1]</a>
LC50	Rat (male and female)	Inhalation	2,000 mg/m <sup>3</sup> (4 hours)	<a href="#">[1]</a>

## Irritation and Sensitization

Endpoint	Species	Result	Reference
Skin Irritation	Rabbit	No skin irritation	<a href="#">[1]</a>
Eye Irritation	Rabbit	Minimal irritant	

Note: While a specific skin sensitization study for **Perfluoroperhydrophenanthrene** was not found, studies on other PFAS compounds have been conducted using the Local Lymph Node Assay (LLNA). For example, a study on PFOA did not identify it as a sensitizer in a murine model.

## Genotoxicity

No specific genotoxicity studies (e.g., Ames test, in vitro/in vivo micronucleus assay) for **Perfluoroperhydrophenanthrene** were identified in the public domain.

## Repeated Dose Toxicity (Sub-acute, Sub-chronic, Chronic)

Data from repeated dose toxicity studies specifically for **Perfluoroperhydrophenanthrene** are not publicly available.

## Carcinogenicity

There are no specific carcinogenicity bioassays available for **Perfluoroperhydrophenanthrene**.

## Reproductive and Developmental Toxicity

Specific reproductive and developmental toxicity studies for **Perfluoroperhydrophenanthrene** have not been identified.

## Experimental Protocols

Detailed experimental protocols for the cited studies are not fully available in the public domain. However, the references to OECD Test Guidelines provide a standardized framework for the methodologies employed.

### Acute Oral Toxicity (as per OECD Guideline 423)

This guideline involves the administration of the test substance to a group of female rats at a starting dose. Observations for effects and mortality are made over a 14-day period. The LD50 is determined based on the observed outcomes.

### Acute Inhalation Toxicity (as per OECD Guideline 403)

This method exposes rats to the test substance as a gas, vapor, or aerosol for a defined period (typically 4 hours). The animals are then observed for up to 14 days for signs of toxicity and mortality to determine the LC50.

### Skin Irritation (as per OECD Guideline 404)

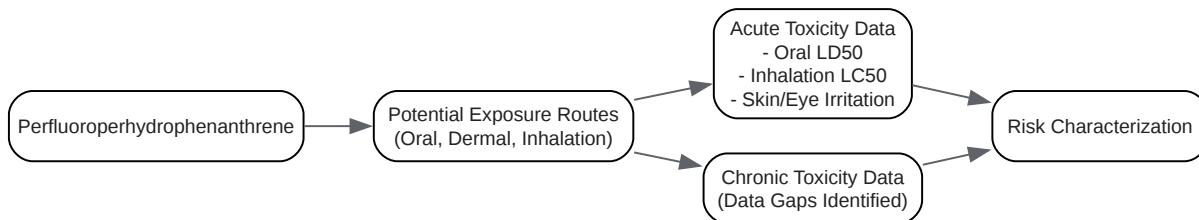
A small amount of the test substance is applied to the shaved skin of rabbits. The application site is then observed for signs of erythema (redness) and edema (swelling) at specified intervals.

### Eye Irritation (as per OECD Guideline 405)

The test substance is instilled into the conjunctival sac of one eye of a rabbit, with the other eye serving as a control. The eyes are then examined for corneal opacity, iritis, and conjunctivitis at set time points.

## Visualizations

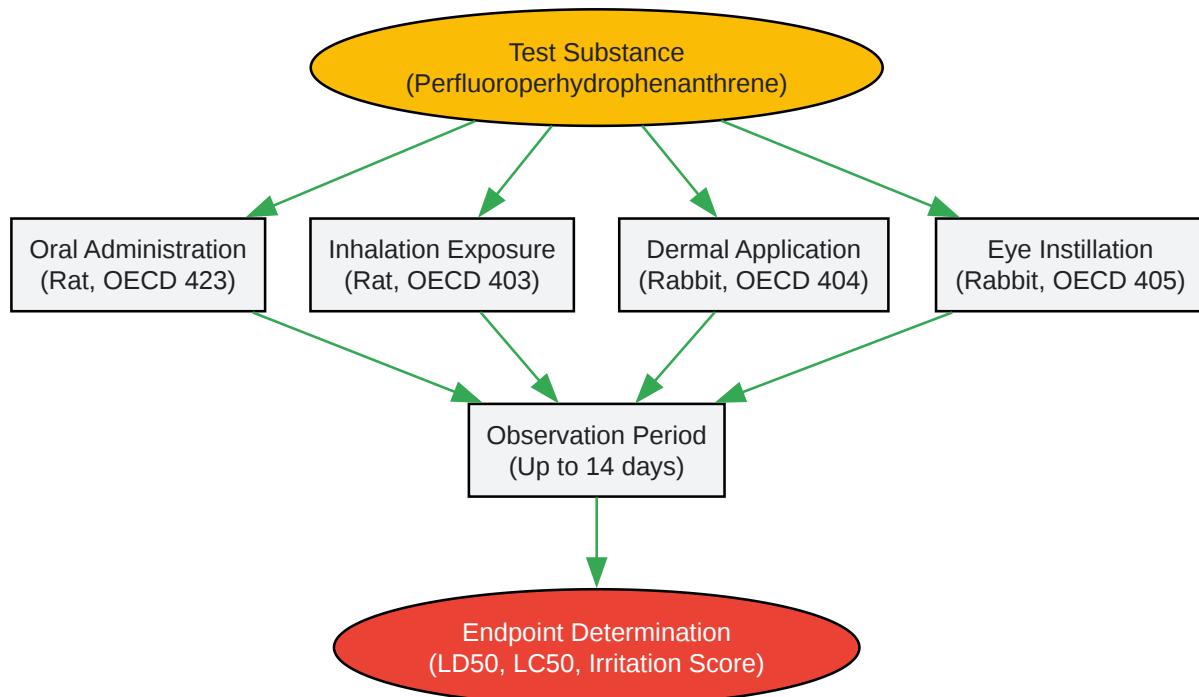
### Logical Relationship for Hazard Assessment



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Caption: Logical flow for assessing the hazards of **Perfluoroperhydrophenanthrene**.

## Experimental Workflow for Acute Toxicity Testing



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Caption: Generalized experimental workflow for acute toxicity studies.

## Occupational Exposure and Safety Precautions

Currently, no specific occupational exposure limits (OELs) have been established for **Perfluoroperhydrophenanthrene**. In the absence of specific limits, it is prudent to handle this

chemical with a high degree of caution, implementing standard laboratory safety practices to minimize exposure.

#### Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Chemical safety goggles and/or a face shield.
- Skin Protection: Chemically resistant gloves (e.g., nitrile rubber), and a lab coat.
- Respiratory Protection: In case of insufficient ventilation or potential for aerosol generation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

#### Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.

#### First Aid Measures:

- After Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- After Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Conclusion and Data Gaps

The available data on **Perfluoroperhydrophenanthrene** indicate moderate acute toxicity if swallowed or inhaled and potential for skin and eye irritation. However, a significant lack of data exists for critical long-term health effects, including genotoxicity, carcinogenicity, and reproductive toxicity. Professionals in research and drug development should be aware of these data gaps and handle this compound with appropriate caution, assuming potential for unknown chronic hazards based on its classification as a PFAS. Further research is warranted to fully characterize the toxicological profile of **Perfluoroperhydrophenanthrene**.

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## References

- 1. [daikinchemicals.com](http://daikinchemicals.com) [daikinchemicals.com]
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